

# Proper Disposal of 3-Ethoxybenzonitrile: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 3-Ethoxybenzonitrile

Cat. No.: B1293884

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure and compliant laboratory environment. This document provides essential safety and logistical information for the proper disposal of **3-Ethoxybenzonitrile**, a chemical intermediate used in various research and development applications. Adherence to these procedures is critical for minimizing environmental impact and safeguarding personnel.

## Essential Safety and Handling Information

Before initiating any disposal procedures, it is crucial to be fully aware of the hazards associated with **3-Ethoxybenzonitrile**. This compound is classified as harmful if swallowed, in contact with skin, or if inhaled.[1][2] It can also cause skin and serious eye irritation, and may lead to respiratory irritation.[2] Therefore, appropriate personal protective equipment (PPE), including nitrile rubber gloves, chemical safety goggles, and a lab coat, must be worn at all times when handling this substance. All operations involving **3-Ethoxybenzonitrile** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[2]

## Quantitative Data Summary

The following table summarizes the key quantitative data for **3-Ethoxybenzonitrile**, compiled from various safety data sheets and chemical databases.

Property	Value	Reference
CAS Number	25117-75-3	[1][3][4][5]
Molecular Formula	C9H9NO	[1][3][4]
Molecular Weight	147.17 g/mol	[1]
Appearance	Colorless Liquid	[2]
Boiling Point	241 - 244 °C / 465.8 - 471.2 °F	[2]
Flash Point	> 110 °C / > 230 °F	[2]
Density	1.047 g/cm <sup>3</sup>	[2]
GHS Hazard Classifications	Acute Toxicity, Oral (Category 4), Acute Toxicity, Dermal (Category 4), Acute Toxicity, Inhalation (Category 4), Skin Irritation (Category 2), Eye Irritation (Category 2A), Specific target organ toxicity — single exposure (Category 3), Respiratory system	[1][2]

## Disposal Protocol

The universally recommended method for the disposal of **3-Ethoxybenzonitrile** is through an approved waste disposal plant.[2][6][7] Under no circumstances should this chemical be disposed of down the drain or mixed with general laboratory waste.

### Step-by-Step Disposal Procedure:

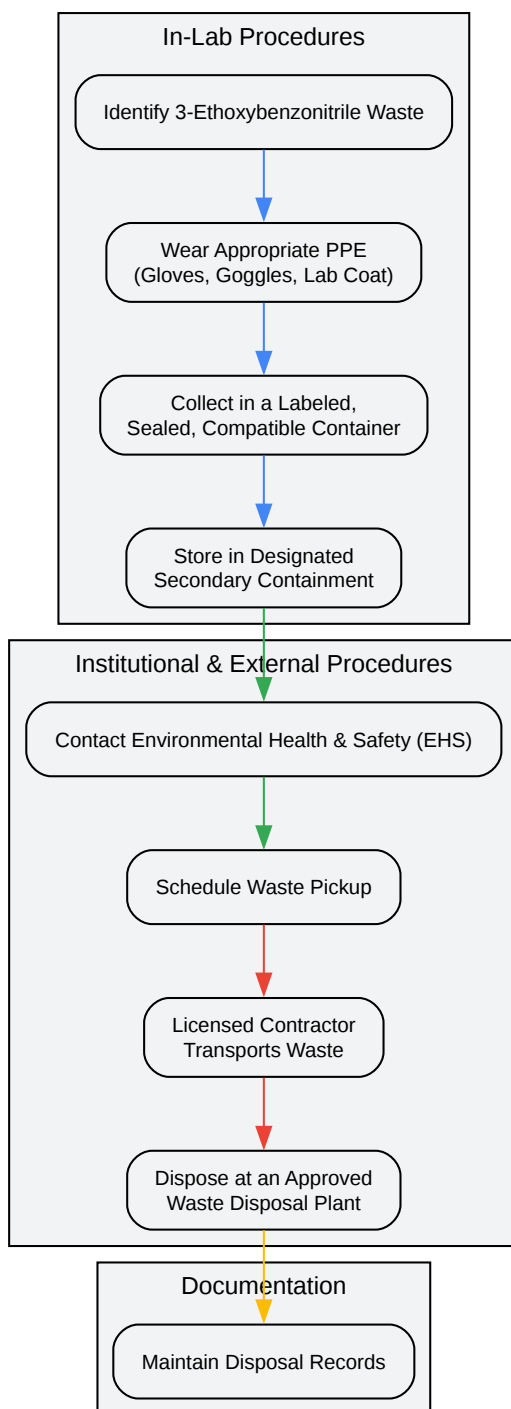
- Waste Collection:
  - Collect waste **3-Ethoxybenzonitrile** and any materials contaminated with it (e.g., paper towels, gloves, pipette tips) in a dedicated, properly labeled, and sealed waste container.
  - The container must be made of a material compatible with nitriles.

- Ensure the container is clearly labeled with "Hazardous Waste" and the full chemical name: "**3-Ethoxybenzonitrile**".
- Storage:
  - Store the sealed hazardous waste container in a designated, well-ventilated, and secure secondary containment area, away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.<sup>[6]</sup>
  - Consult your institution's chemical hygiene plan for specific storage duration limits.
- Engage a Licensed Waste Disposal Service:
  - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
  - Only a licensed and certified hazardous waste contractor should handle the transportation and final disposal of the chemical.
- Documentation:
  - Maintain accurate records of the amount of **3-Ethoxybenzonitrile** waste generated and the date of disposal, in accordance with your local and institutional regulations.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **3-Ethoxybenzonitrile**.

## Proper Disposal Workflow for 3-Ethoxybenzonitrile



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Caption: Disposal workflow for **3-Ethoxybenzonitrile**.

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